

Butyl octyl phthalate physical and chemical properties database

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl octyl phthalate

Cat. No.: B165906

[Get Quote](#)

Butyl Octyl Phthalate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical and chemical properties of **Butyl Octyl Phthalate** (BOP), a significant commercial plasticizer. The information is curated for professionals in research and development, offering precise data, standardized experimental methodologies, and a visualization of its metabolic fate.

Chemical Identity and Structure

Butyl octyl phthalate is the 1,2-benzenedicarboxylic acid, butyl octyl ester. It is a mixed ester containing both a butyl and an octyl group attached to the phthalic acid backbone.[\[1\]\[2\]\[3\]](#)

- IUPAC Name: 1-O-butyl 2-O-octyl benzene-1,2-dicarboxylate[\[4\]\[5\]](#)
- CAS Number: 84-78-6[\[1\]\[2\]\[3\]\[4\]](#)
- Molecular Formula: $C_{20}H_{30}O_4$ [\[1\]\[2\]\[3\]\[4\]\[6\]](#)
- Synonyms: Phthalic acid, butyl octyl ester; Octyl butyl phthalate; Plasticizer OBP; BOP[\[1\]\[2\]](#)

Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **butyl octyl phthalate**. Data has been aggregated from various chemical databases and literature sources.

Table 2.1: General and Physical Properties

Property	Value	Source(s)
Molecular Weight	334.45 g/mol	[1][2][6]
Appearance	Colorless, oily liquid	[7]
Odor	Mild odor	[7]
Density	1.012 g/cm ³ (predicted)	[3][8]
Boiling Point	377.1 - 378.0 °C @ 760 mmHg	[3][4][8]
Melting Point	-44 °C (Pour Point)	[8]
Flash Point	200.1 - 200.10 °C (Closed Cup)	[3][4]
Vapor Pressure	6.93 x 10 ⁻⁶ mmHg @ 25°C	[3]
Refractive Index	1.493	[3]

Table 2.2: Solubility and Partitioning

Property	Value	Source(s)
Water Solubility	0.01151 mg/L @ 25 °C (estimated)	[4]
LogP (Octanol/Water Partition Coefficient)	6.71 - 6.90 (estimated)	[4][9]

Experimental Protocols

The determination of the physical and chemical properties of chemical substances like **butyl octyl phthalate** follows internationally recognized standards to ensure consistency and reliability. The primary source for these methods are the OECD Guidelines for the Testing of Chemicals.

Determination of Boiling Point (OECD Guideline 103)

The boiling point is a key indicator of a substance's volatility.

- **Principle:** This method determines the temperature at which the vapor pressure of the liquid equals the atmospheric pressure. Common methods include using an ebulliometer, dynamic vapor pressure measurement, or differential scanning calorimetry (DSC).
- **Apparatus:** A jacketed boiling tube with a heating element, a sensitive temperature measuring device, and a pressure measurement system.
- **Procedure (Ebulliometer Method):**
 - The sample is placed in the ebulliometer.
 - The pressure is set to the desired level (e.g., 760 mmHg or 101.3 kPa).
 - The sample is heated, and the liquid and vapor phases are brought into equilibrium.
 - The temperature at which the liquid boils under the specified pressure is recorded as the boiling point.
 - For substances that decompose on boiling, the measurement can be performed under reduced pressure and the boiling point at standard pressure can be extrapolated.

Determination of Water Solubility (OECD Guideline 105)

Water solubility is a critical parameter for assessing the environmental fate and transport of a chemical.

- **Principle:** The column elution method is suitable for substances with low solubility. A solid material, coated with the test substance, is packed into a column through which water is passed. The concentration of the substance in the eluted water is measured until saturation is reached.
- **Apparatus:** A temperature-controlled column, a pump for water circulation, and an analytical instrument to measure the substance's concentration in water (e.g., High-Performance Liquid Chromatography - HPLC).

- Procedure:
 - A carrier material is coated with **butyl octyl phthalate**.
 - The coated material is packed into a chromatography column.
 - Distilled water is pumped through the column at a low, constant flow rate.
 - Fractions of the eluate are collected at regular intervals.
 - The concentration of **butyl octyl phthalate** in each fraction is determined by HPLC.
 - A plateau in concentration indicates that the saturation solubility has been reached.

Determination of the Partition Coefficient (n-octanol/water) (OECD Guideline 123)

The octanol-water partition coefficient (K_{ow} or LogP) is a measure of a chemical's lipophilicity and is used to predict its bioaccumulation potential.

- Principle: The slow-stirring method is employed for highly lipophilic substances like **butyl octyl phthalate** to avoid the formation of emulsions. It involves gently stirring a biphasic system of n-octanol and water with the test substance until partitioning equilibrium is achieved.
- Apparatus: A temperature-controlled, jacketed glass vessel, a low-speed stirrer, and analytical equipment (e.g., Gas Chromatography-Mass Spectrometry - GC-MS) to determine the concentration in each phase.
- Procedure:
 - n-Octanol and water are pre-saturated with each other.
 - The two phases and the test substance are added to the vessel.
 - The mixture is stirred slowly for a prolonged period (24-48 hours or more) to allow for equilibrium to be reached without forming an emulsion.

- Stirring is stopped, and the two phases are allowed to separate completely.
- Aliquots are carefully sampled from both the n-octanol and water layers.
- The concentration of **butyl octyl phthalate** in each phase is quantified using GC-MS.
- The LogP is calculated as the base-10 logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.

Chemical Synthesis and Reactivity

Synthesis of Butyl Octyl Phthalate

Butyl octyl phthalate is typically produced through a two-step esterification process.

- Step 1: Mono-ester Formation: Phthalic anhydride is first reacted with one of the alcohols (e.g., n-butanol) at an elevated temperature (e.g., 90-130°C) to form the mono-butyl phthalate half-ester.[\[10\]](#)
- Step 2: Di-ester Formation: The second alcohol (e.g., n-octanol) and an esterification catalyst (such as a strong mineral acid or a titanate catalyst) are added to the reaction mixture.[\[10\]](#) The mixture is heated (e.g., 160-210°C) to drive the second esterification to completion, forming the mixed **butyl octyl phthalate** diester.[\[10\]](#) The final product is often a mixture including dibutyl phthalate and dioctyl phthalate alongside the desired **butyl octyl phthalate**.[\[10\]](#)[\[11\]](#)

Reactivity and Decomposition

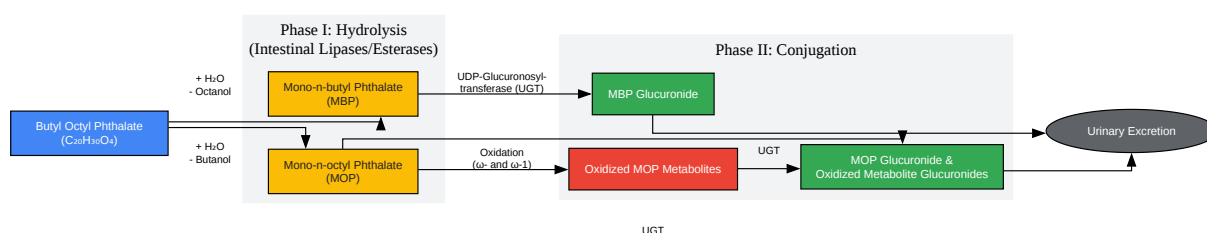
- Hydrolysis: Under alkaline conditions, phthalate esters can undergo hydrolysis. **Butyl octyl phthalate** would first hydrolyze to form mono-butyl phthalate or mono-octyl phthalate and the corresponding alcohol (octanol or butanol). Further hydrolysis yields phthalic acid and both alcohols.
- Thermal Decomposition: In the presence of polymers like PVC, the thermal decomposition of phthalates can occur at lower temperatures than the phthalate alone.[\[12\]](#) Decomposition products can include phthalic anhydride, the constituent alcohols (butanol and octanol), and other compounds.[\[12\]](#)

Biological Fate and Metabolism

Phthalates do not typically engage in specific signaling pathways in the manner of pharmaceuticals but are known for their toxicological effects, often as endocrine disruptors. The primary biological transformation is metabolism and excretion.

Metabolic Pathway of Butyl Octyl Phthalate

The metabolism of **butyl octyl phthalate** follows a general pathway common to other phthalate esters. The initial step is the hydrolysis of the diester to its corresponding monoesters.



[Click to download full resolution via product page](#)

Caption: Metabolic pathway of **Butyl Octyl Phthalate**.

The metabolic process begins with the rapid hydrolysis of **butyl octyl phthalate** into its monoester metabolites, mono-n-butyl phthalate (MBP) and mono-n-octyl phthalate (MOP), by lipases and esterases primarily in the intestine.[13][14] The lower molecular weight monoester, MBP, is largely excreted after conjugation with glucuronic acid.[13] The higher molecular weight monoester, MOP, can undergo further Phase I metabolism, specifically oxidation of its alkyl chain, before conjugation and subsequent urinary excretion.[14] This rapid metabolism and excretion prevents significant bioaccumulation in higher animals.[15]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 2. HEALTH EFFECTS - Toxicological Profile for Di-n-Butyl Phthalate - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. butyl octyl phthalate | 84-78-6 [chemnet.com]
- 4. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 5. butyl octyl phthalate, 84-78-6 [thegoodscentscompany.com]
- 6. search.library.brandeis.edu [search.library.brandeis.edu]
- 7. [oecd.org](https://www.oecd.org) [[oecd.org](https://www.oecd.org)]
- 8. OECD Guidelines for the Testing of Chemicals: Physical-chemical properties | ENvironmental inFOrmation [enfo.hu]
- 9. di-N-Octyl Phthalate | C₂₄H₃₈O₄ | CID 8346 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. EP0024505A1 - Method of making mixed esters of phthalic acid - Google Patents [patents.google.com]
- 11. data.epo.org [data.epo.org]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. cpsc.gov [cpsc.gov]
- 15. Toxicological Characterization of Phthalic Acid - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Butyl octyl phthalate physical and chemical properties database]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165906#butyl-octyl-phthalate-physical-and-chemical-properties-database>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com